Spectroscopic Comparison Guide: 2-Methoxy-5-phenoxybenzaldehyde vs. Precursors

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Compound of Interest	
Compound Name:	*2-Methoxy-5-phenoxybenzaldehyde*
CAS No.:	*63987-39-3*
Cat. No.:	*B8719907*

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Executive Summary & Application Context

2-Methoxy-5-phenoxybenzaldehyde is a key pharmacophore scaffold. Its synthesis typically proceeds via the formylation of 4-phenoxyanisole. While direct Vilsmeier-Haack formylation is possible, the Lithium-Halogen Exchange route (via 3-Bromo-4-phenoxyanisole) is preferred in pharmaceutical process development for its superior regioselectivity and yield.

This guide focuses on the critical transformation: Precursor (A): 3-Bromo-4-phenoxyanisole Target (B): **2-Methoxy-5-phenoxybenzaldehyde**

Key Spectroscopic Differentiators:

- NMR: Appearance of the aldehyde singlet (~10.4 ppm) and deshielding of the H-6 aromatic proton.
- IR: Emergence of the conjugate carbonyl stretch (~1680 cm^{-1}).
- MS: Transition from the characteristic Bromine isotope pattern (

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) to a singular molecular ion consistent with aldehyde formation.

Synthetic Pathway & Mechanism

The high-fidelity synthesis involves the bromination of 4-phenoxyanisole followed by lithiation and formylation. This pathway ensures the aldehyde is installed ortho to the methoxy group and meta to the phenoxy ring.

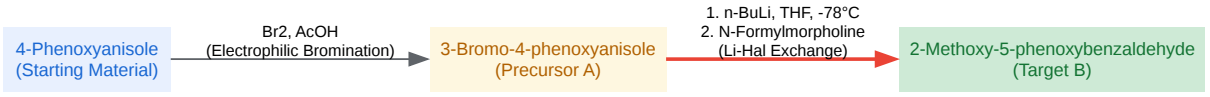

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Figure 1: Synthetic route highlighting the critical precursor-to-product transformation.

Spectroscopic Characterization

A. Proton NMR (

H-NMR) Analysis

The conversion is most easily monitored by

H-NMR. The introduction of the electron-withdrawing formyl group (-CHO) significantly alters the chemical environment of the aromatic ring.

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Feature	Precursor (3-Bromo-4-phenoxyanisole)	Product (2-Methoxy-5-phenoxybenzaldehyde)	Mechanistic Insight
Aldehyde (-CHO)	Absent	Singlet, ~10.40 ppm	Diagnostic peak; confirms formylation.
Methoxy (-OCH)	Singlet, ~3.90 ppm	Singlet, ~3.92 ppm	Minimal shift; methoxy remains intact.
Aromatic H-6	Doublet, ~7.1 ppm	Doublet, ~7.45 ppm	H-6 is ortho to the new CHO group, causing significant deshielding (downfield shift).
Aromatic H-4	dd, ~7.0 ppm	dd, ~7.25 ppm	H-4 is para to CHO; experiences mild deshielding.
Aromatic H-3	Doublet, ~6.9 ppm	Doublet, ~7.00 ppm	H-3 is meta to CHO and ortho to OMe; shielded by OMe, less affected by CHO.

Critical Control Point: In the precursor, the proton ortho to the Bromine (H-2 in the biphenyl ether numbering) appears as a doublet around 7.2 ppm. In the product, this proton becomes H-6 (relative to benzaldehyde) and shifts downfield due to the magnetic anisotropy of the carbonyl group.

B. Infrared (IR) Spectroscopy

IR provides a rapid "Go/No-Go" check during reaction monitoring.

- Precursor: Shows strong ether stretches (C-O-C) at 1240 cm^{-1} and 1030 cm^{-1}. No carbonyl peak is present.
- Product: Exhibits a sharp, intense Carbonyl (C=O) stretch at 1680–1685 cm^{-1}.

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- Note: The frequency is slightly lower than a standard aldehyde (1700 cm^{-1}) due to conjugation with the electron-rich aromatic ring and the ortho-methoxy group.

C. Mass Spectrometry (MS)

MS is definitive for confirming the loss of bromine.

- Precursor (C

  H

  BrO

  ):
  - Shows a 1:1 doublet at m/z 278 and 280 (characteristic

    Br/

    Br isotope pattern).
- Product (C

  H

  O

  ):
  - Shows a single molecular ion peak at m/z 228 (M^+).
  - Fragmentation: A prominent peak at m/z 199 corresponds to the loss of the formyl radical $[M - CHO]^+$ or CO [M - 28].

Experimental Protocols

Protocol A: Synthesis of 3-Bromo-4-phenoxyanisole (Precursor)

Context: This step prepares the substrate for the critical formylation.

- Dissolution: Dissolve 4-phenoxyanisole (1.0 eq) in glacial acetic acid (5 mL/g).

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- Bromination: Add Bromine (1.05 eq) dropwise at 20–25°C. The solution will turn dark orange.
- Quench: Stir for 2 hours. Pour into ice water containing sodium bisulfite (to quench excess Br

).
- Workup: Extract with ethyl acetate. Wash with NaHCO

  and brine. Dry over MgSO

  .
- Purification: Recrystallize from hexane to yield white crystals (mp 50–52°C).

Protocol B: Conversion to **2-Methoxy-5-phenoxybenzaldehyde** (Target)

Context: This protocol utilizes Lithium-Halogen exchange for high regioselectivity.

- Setup: Flame-dry a 3-neck flask under Nitrogen atmosphere.
- Solvation: Dissolve 3-Bromo-4-phenoxyanisole (1.0 eq) in anhydrous THF (10 mL/g). Cool to -78°C (Dry ice/acetone bath).
- Lithiation: Add n-Butyllithium (1.2 eq, 1.6M in hexanes) dropwise over 30 mins. Maintain temp < -70°C.
  - Checkpoint: Stir for 1 hour at -78°C to ensure complete formation of the aryllithium species.
- Formylation: Add N-Formylmorpholine (1.2 eq) or DMF dropwise.
- Warming: Stir at -78°C for 30 mins, then allow to warm to room temperature (25°C) overnight.
- Hydrolysis: Cool to 0°C. Add 10% HCl (aq) to hydrolyze the hemiaminal intermediate. Stir for 30 mins.

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- Extraction: Extract with Ethyl Acetate. Wash organic layer with water and brine.
- Isolation: Concentrate in vacuo. Purify via recrystallization (Diisopropyl ether/Hexane) to yield white crystals (mp 60–61°C).

Decision Logic for Product Validation

Use the following logic flow to validate your synthesis product.

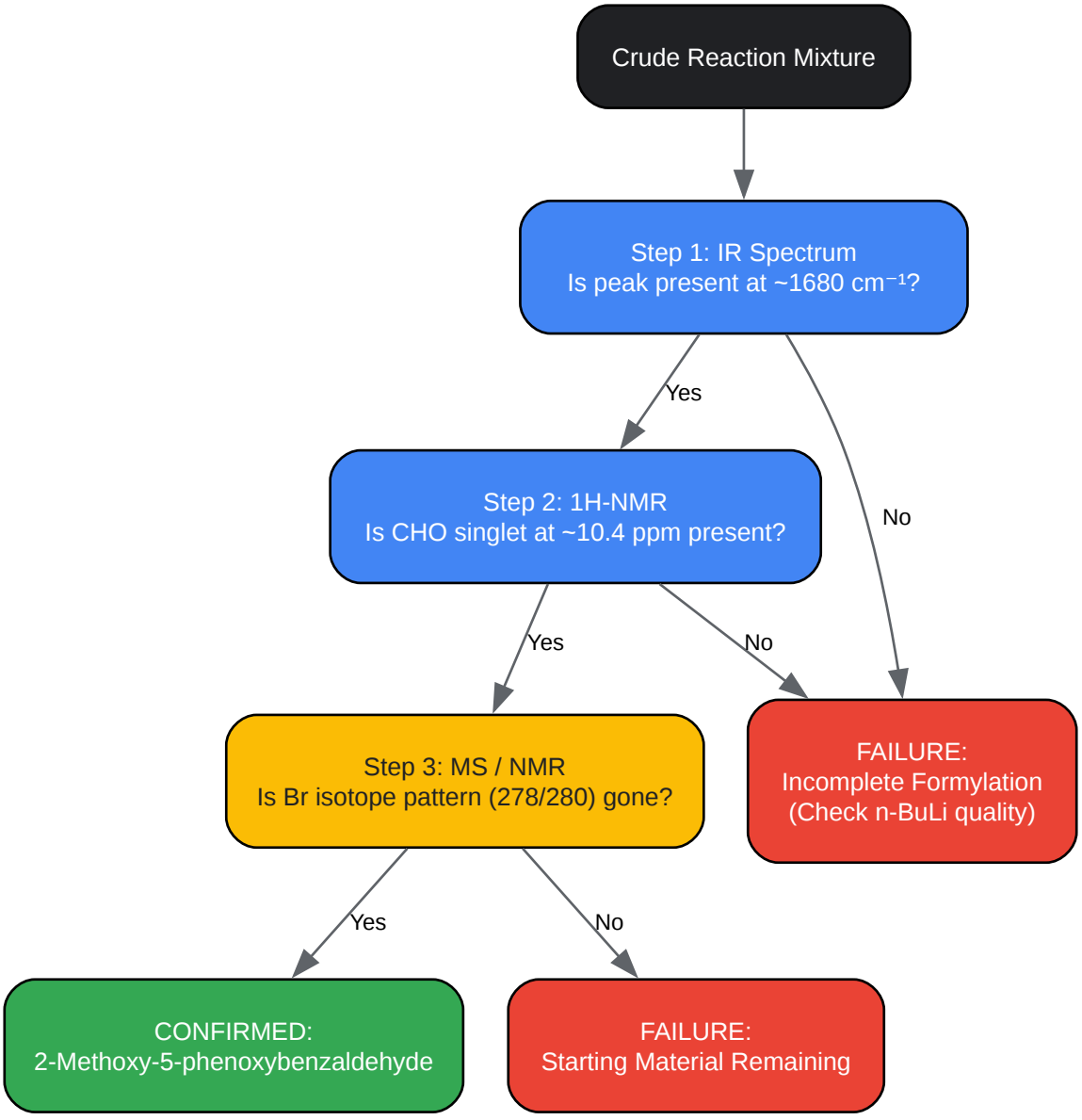

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Figure 2: Step-by-step decision tree for validating the synthesis of **2-Methoxy-5-phenoxybenzaldehyde**.

References

- Synthesis of **2-Methoxy-5-phenoxybenzaldehyde** via Lithiation: Mewshaw, R. E., et al. (1993). United States Patent 5,391,571: 4-Amino-3-phenoxy-benzamides as inhibitors of cholesterol ester hydrolase. Example 19 describes the specific conversion of 3-bromo-4-methoxybiphenyl ether to the title compound.
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- Spectroscopic Data of Benzaldehyde Derivatives: NIST Chemistry WebBook. Benzaldehyde, 2-methoxy- (o-Anisaldehyde).[1] Used as a baseline for spectral shift prediction of the 2-methoxy-benzaldehyde core.

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Sources

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